

2,5-Difluoropyrimidine CAS number and supplier

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Compound of Interest

Compound Name: 2,5-Difluoropyrimidine

Cat. No.: B099504

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An In-depth Technical Guide to 2,5-Difluoropyrimidine

This technical guide provides a comprehensive overview of **2,5-Difluoropyrimidine**, a key building block in medicinal chemistry and materials science. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and commercial availability.

Core Compound Identity

CAS Number: 17573-84-1[1][2][3]

2,5-Difluoropyrimidine is an aromatic heterocyclic compound with the chemical formula $C_4H_2F_2N_2$.^[1] Its structure features a pyrimidine ring with fluorine substituents at the 2 and 5 positions. The introduction of fluorine atoms can significantly alter the physical, chemical, and biological properties of molecules, a common strategy in medicinal chemistry to enhance the efficacy of drug candidates.^[1]

Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for **2,5-Difluoropyrimidine**.

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C ₄ H ₂ F ₂ N ₂ | [1] [2] |
| Molecular Weight | 116.07 g/mol | [1] [2] |
| IUPAC Name | 2,5-difluoropyrimidine | [2] |
| Canonical SMILES | <chem>C1=C(C=NC(=N1)F)F</chem> | [1] [2] |
| InChI Key | XQZRVVFDGQSMLS-UHFFFAOYSA-N | [1] [2] |
| Appearance | Colorless to Light yellow clear liquid | |
| Purity | ≥95% - >98.0%(GC) | [3] |

Advanced spectroscopic techniques are crucial for the structural confirmation of **2,5-Difluoropyrimidine**.[\[1\]](#)

- ¹H NMR Spectroscopy: Provides information on the hydrogen atoms on the pyrimidine ring.
[\[1\]](#)
- ¹³C NMR Spectroscopy: Identifies each unique carbon atom within the molecule.[\[1\]](#)
- ¹⁹F NMR Spectroscopy: An essential tool for characterizing fluorinated compounds.[\[1\]](#)

Suppliers

2,5-Difluoropyrimidine is available from various chemical suppliers. Below is a list of potential vendors. Please note that availability and purity may vary.

| Supplier | Website |
|-------------------|---|
| Benchchem | benchchem.com |
| CymitQuimica | cymitquimica.com |
| Fisher Scientific | fishersci.com |
| Aladdin | aladdin-reagent.com |
| Sigma-Aldrich | sigmaaldrich.com |
| Fluorochem | fluorochem.co.uk |

Experimental Protocols and Synthesis

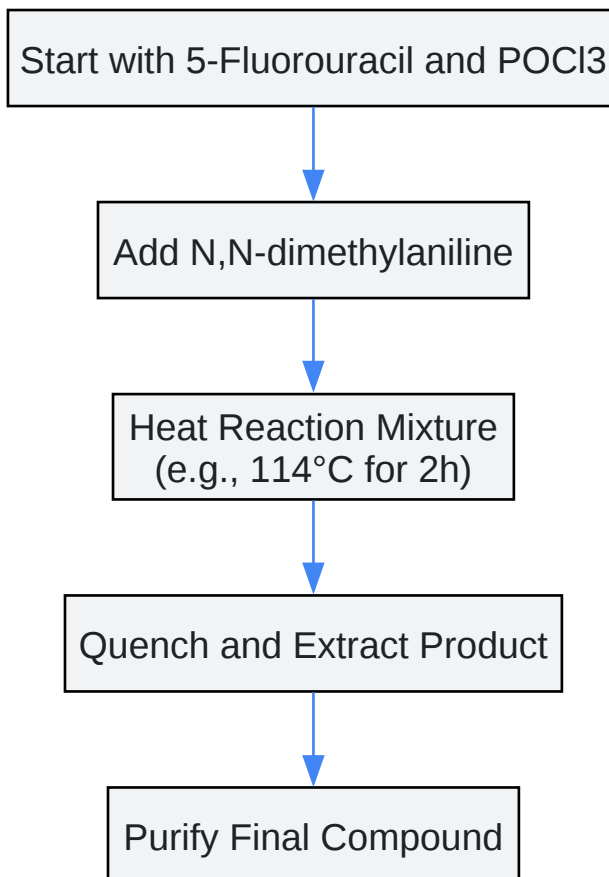
While specific, detailed experimental protocols for the synthesis of **2,5-Difluoropyrimidine** are not extensively documented in publicly available literature, general synthetic methodologies for related fluorinated pyrimidines can be adapted. The synthesis often involves the use of halogenated precursors.

A common strategy for synthesizing fluorinated pyrimidines involves nucleophilic aromatic substitution (S_NAr) reactions on polyhalogenated pyrimidines. For instance, the synthesis of 2,4-dichloro-5-fluoropyrimidine is achieved by reacting 5-fluorouracil with phosphorus oxychloride in the presence of an acid acceptor like N,N-dimethylaniline.^[4]

General Experimental Workflow for Synthesis of a Dichlorofluoropyrimidine Derivative:

- **Reaction Setup:** The starting material, 5-fluorouracil, is mixed with phosphorus oxychloride.
- **Addition of Acid Acceptor:** N,N-dimethylaniline is added to the reaction mixture.
- **Heating:** The mixture is heated to a specific temperature (e.g., 114°C) for a set duration (e.g., 2 hours).^[4]
- **Workup:** The reaction is quenched, and the product is extracted.
- **Purification:** The crude product is purified to yield the final compound.

General Synthetic Workflow



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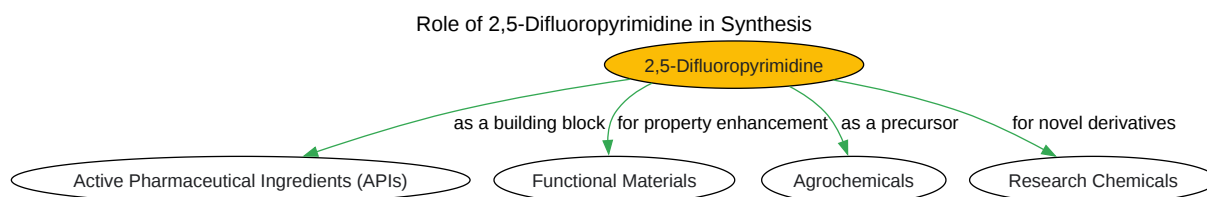
Caption: General workflow for the synthesis of a dichlorofluoropyrimidine derivative.

Applications in Drug Discovery and Materials Science

2,5-Difluoropyrimidine serves as a valuable intermediate in the synthesis of more complex molecules with potential applications in pharmaceuticals and materials science. The pyridine and pyrimidine scaffolds are prevalent in many FDA-approved drugs.[5] Fluorinated organic compounds often exhibit enhanced thermal stability, chemical resistance, and unique electronic properties.[6]

The electron-withdrawing nature of the difluoropyrimidine moiety can be leveraged to create molecules with interesting photophysical or non-linear optical properties.[1] Derivatives of **2,5-**

Difluoropyrimidine can be incorporated into larger molecular structures to fine-tune their biological activity or material properties.



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Caption: The role of **2,5-Difluoropyrimidine** as a versatile building block.

Conclusion

2,5-Difluoropyrimidine is a significant chemical intermediate with considerable potential in the development of new drugs and materials. Its unique electronic properties, conferred by the two fluorine atoms, make it an attractive starting point for the synthesis of a wide range of functional molecules. Further research into the reactivity and applications of this compound is likely to yield novel and valuable discoveries.

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References

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